

Technical Support Center: Salicylyl Chloride

Handling and Safety

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Compound of Interest

Compound Name: Salicylyl chloride

Cat. No.: B8492852

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This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with **Salicylyl chloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Salicylyl chloride**?

A1: **Salicylyl chloride** is a corrosive substance that can cause severe skin burns and eye damage.[1][2] It is also harmful if swallowed or inhaled, potentially causing respiratory irritation.[3][4] Contact with water can liberate toxic gases.[5]

Q2: What personal protective equipment (PPE) is required when handling **Salicylyl chloride**?

A2: A comprehensive list of required PPE is detailed in the table below. It is imperative to wear chemical-resistant gloves, tightly fitting safety goggles, and a lab coat.[6] In situations with a risk of inhalation, a full-face respirator may be necessary.[6]

Q3: How should **Salicylyl chloride** be stored?

A3: Store **Salicylyl chloride** in a tightly closed container in a dry, cool, and well-ventilated area.[6] It should be stored away from incompatible materials such as water, strong bases, and alcohols.[5]

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, it is crucial to take immediate action. Detailed first aid measures are provided in the troubleshooting section of this guide.

Q5: How should **Salicylyl chloride** waste be disposed of?

A5: **Salicylyl chloride** waste should be disposed of in accordance with local and national regulations.^[2] This may involve using a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.^[6] Do not discharge into sewer systems.^[6]

Troubleshooting Guides

Issue: Accidental Skin or Eye Contact

- Symptoms: Redness, pain, burns, and blurred vision.
- Immediate Actions:
 - Skin Contact: Immediately remove all contaminated clothing.^{[1][5]} Rinse the affected skin area with plenty of water and soap.^{[6][7]} Seek immediate medical attention.^[5]
 - Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.^{[5][6]} Remove contact lenses if present and easy to do so.^[5] Seek immediate medical attention.^[5]

Issue: Inhalation of Vapors

- Symptoms: Coughing, shortness of breath, and irritation of the respiratory tract.
- Immediate Actions:
 - Move the individual to fresh air immediately.^{[6][7]}
 - If breathing is difficult, provide oxygen.^[6]
 - If the individual is not breathing, give artificial respiration, but avoid mouth-to-mouth resuscitation if the substance was ingested or inhaled.^[6]
 - Seek immediate medical attention.^[6]

Issue: Accidental Ingestion

- Symptoms: Burns to the mouth and throat, abdominal pain.
- Immediate Actions:
 - Rinse the mouth with water.[\[6\]](#)[\[7\]](#)
 - Do NOT induce vomiting.[\[5\]](#)[\[6\]](#)
 - Never give anything by mouth to an unconscious person.[\[6\]](#)[\[7\]](#)
 - Call a poison control center or doctor immediately.[\[6\]](#)

Issue: Chemical Spill

- Symptoms: Visible liquid spill, potential for vapor release.
- Immediate Actions:
 - Evacuate personnel from the immediate area.[\[6\]](#)
 - Ensure adequate ventilation.[\[6\]](#)
 - Wear appropriate PPE, including respiratory protection.[\[6\]](#)
 - Contain the spill using an inert absorbent material.
 - Collect the absorbed material into a suitable, closed container for disposal.[\[6\]](#)
 - Do not allow the spill to enter drains.[\[6\]](#)

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₅ ClO ₂
Molecular Weight	156.57 g/mol
CAS Number	1441-87-8

Table 2: Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles or a face shield (EN 166 or NIOSH approved).[6]
Skin Protection	Chemical-resistant gloves (inspected before use), lab coat, and impervious clothing.[6]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[6]

Experimental Protocols

Protocol: Safe Handling of **Salicylyl Chloride** in a Laboratory Setting

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Work within a certified chemical fume hood.
 - Gather all necessary PPE as specified in Table 2.
 - Have spill containment materials readily available.
- Handling:
 - Handle **Salicylyl chloride** in a well-ventilated area.[6]

- Avoid contact with skin and eyes.[6]
- Avoid the formation of dust and aerosols.[6]
- Use non-sparking tools to prevent ignition sources.[6]
- Post-Handling:
 - Wash hands thoroughly after handling.
 - Clean the work area and any equipment used.
 - Store **Salicylyl chloride** in its original, tightly sealed container in a designated cool, dry, and well-ventilated storage area.[6]

Visualizations

Caption: Incompatibilities of **Salicylyl Chloride**.

Caption: Workflow for Responding to a **Salicylyl Chloride** Spill.

Caption: First Aid Procedures for **Salicylyl Chloride** Exposure.

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Phone: (601) 213-4426
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